Application Note: High-Fidelity Solid-Phase Synthesis of H-His-Ala-Glu-OH

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Compound of Interest

Compound Name:	*His-Ala-Glu*
Cat. No.:	*B612661*

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Abstract & Strategic Overview

The tripeptide **His-Ala-Glu** (Histidyl-Alanyl-Glutamic acid) presents specific synthetic challenges often overlooked in standard protocols. While short, the presence of N-terminal Histidine and C-terminal Glutamic acid requires a strategy that strictly minimizes racemization and prevents diketopiperazine (DKP) formation.[1]

This protocol utilizes Fmoc solid-phase peptide synthesis (SPPS) on 2-Chlorotrityl Chloride (2-CTC) resin.[1] Unlike Wang resin, 2-CTC is sterically bulky, preventing premature cleavage via DKP formation (common in di/tripeptides) and allowing for extremely mild loading conditions that preserve the chiral integrity of the C-terminal Glutamate.[1] Furthermore, we employ Oxyma Pure/DIC activation, which has been demonstrated to be superior to HOBt/HBTU in suppressing Histidine racemization [1].[1]

Core Chemical Strategy

- C-Terminus (Glu): Anchored via side-chain protected Fmoc-Glu(OtBu)-OH to 2-CTC resin.[1]
- Coupling Reagents: DIC (Diisopropylcarbodiimide) and Oxyma Pure (Ethyl cyano(hydroxyimino)acetate) to ensure high coupling efficiency with minimal epimerization.

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[1]

- N-Terminus (His): Fmoc-His(Trt)-OH is used.[1][2][3] The Trityl (Trt) protection on the imidazole ring is critical to prevent N-im-alkylation and suppress racemization during activation.[1]

Materials & Reagents

Component	Specification	Purpose
Resin	2-Chlorotrityl Chloride (2-CTC)	High-fidelity C-terminal anchoring; prevents DKP.[1]
Amino Acid 1	Fmoc-Glu(OtBu)-OH	C-terminal residue (Side chain: tert-butyl ester).[1][4][5]
Amino Acid 2	Fmoc-Ala-OH	Middle residue.[1]
Amino Acid 3	Fmoc-His(Trt)-OH	N-terminal residue (Side chain: Trityl).[1]
Activator	Oxyma Pure	Suppresses racemization (superior to HOBt).[1]
Coupling Agent	DIC	Carbodiimide activator.[1]
Base	DIPEA (Diisopropylethylamine)	Used only for resin loading.[1] Avoid in His coupling.
Deprotection	20% Piperidine in DMF	Removal of Fmoc groups.[1][3][6]
Cleavage	TFA / TIS / H_2O	Global deprotection and resin cleavage.[1][3]

Synthesis Workflow Visualization

The following diagram illustrates the critical decision points and chemical flow for this specific sequence.

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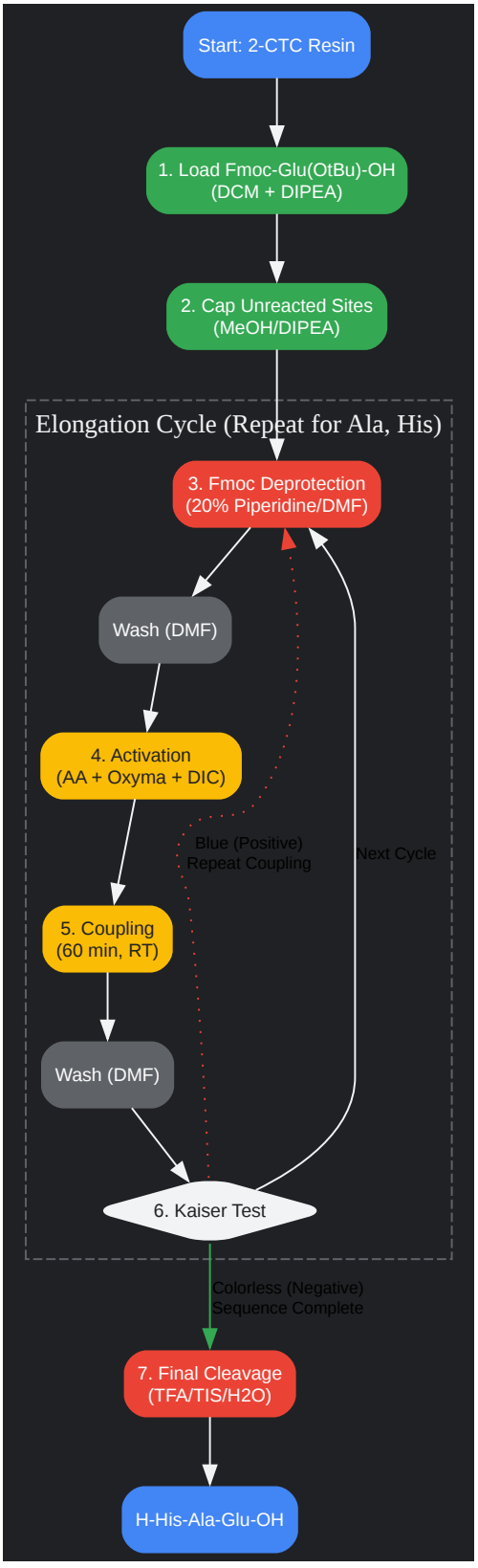

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Figure 1: Step-wise workflow for the solid-phase synthesis of **His-Ala-Glu** on 2-CTC resin.

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Detailed Experimental Protocol

Phase 1: Resin Loading (C-Terminal Glu)

Rationale: 2-CTC resin is extremely moisture sensitive.[1] Work quickly. We use a low loading density (~0.6 mmol/g) to reduce aggregation.[1]

- Preparation: Weigh 1.0 g of 2-CTC resin (approx. 1.6 mmol/g substitution) into a fritted polypropylene reaction vessel.
- Swelling: Add 10 mL dry Dichloromethane (DCM). Swell for 20 minutes.[1] Drain.
- Loading Solution: Dissolve 0.6 mmol of Fmoc-Glu(OtBu)-OH in 10 mL dry DCM. Add 2.4 mmol (4 equiv relative to AA) of DIPEA.[1]
  - Note: Do not use DMF here; it can promote premature Fmoc removal by DIPEA.[1]
- Reaction: Add solution to resin. Agitate gently for 2 hours at room temperature.
- Capping (Critical): Add 1 mL of Methanol (MeOH) and mix for 15 minutes. This caps unreacted chloride sites, preventing them from reacting with subsequent amino acids.[1]
- Wash: Drain and wash resin thoroughly: 3x DCM, 3x DMF.[1]

Phase 2: Peptide Elongation (Ala -> His)

Perform the following cycle for Fmoc-Ala-OH, then Fmoc-His(Trt)-OH.

- Fmoc Deprotection:
  - Add 10 mL 20% Piperidine in DMF. Agitate for 5 minutes. Drain.
  - Add fresh 20% Piperidine/DMF.[1] Agitate for 15 minutes. Drain.
  - Wash: 5x DMF (Ensure all piperidine is removed to prevent side reactions during coupling).
- Activation & Coupling (Oxyma/DIC Method):

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- Rationale: This method is neutral (base-free), significantly reducing the risk of Histidine racemization compared to HBTU/DIEA methods [2].[1]
- Dissolve 3.0 mmol (5 equiv) of the Fmoc-Amino Acid and 3.0 mmol (5 equiv) of Oxyma Pure in minimal DMF.
- Add 3.0 mmol (5 equiv) of DIC.[1]
- Pre-activation: Allow the mixture to react for 2 minutes (solution will turn yellow/orange).
- Coupling: Add the activated mixture to the resin.[3][7] Agitate for 60 minutes at room temperature.

- Monitoring (Kaiser Test):
  - Remove a few resin beads.[1] Add 1 drop each of Ninhydrin, Phenol, and KCN solutions.[1] Heat at 100°C for 2 mins.
  - Result: Beads should be colorless (negative) indicating complete coupling.[1] If blue, repeat coupling.[1]

Phase 3: Final Cleavage & Workup

The cleavage cocktail removes the peptide from the resin and simultaneously removes the Trt (His) and tBu (Glu) protecting groups.

- Final Wash: After the final His deprotection, wash resin: 5x DMF, 5x DCM.[1] Dry resin under nitrogen flow.[1][6]
- Cleavage Cocktail: Prepare TFA / TIS / H_2O (95 : 2.5 : 2.5).
  - TIS (Triisopropylsilane) acts as a scavenger for the Trityl cations released from Histidine.[1]
- Reaction: Add 10 mL cocktail to the resin. Agitate for 2 hours.
- Collection: Filter the filtrate into a 50 mL centrifuge tube containing cold diethyl ether (~35 mL). The peptide will precipitate.[1][8]

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- Isolation: Centrifuge (3000 rpm, 5 min). Decant ether. Wash pellet 2x with fresh cold ether.[1]
- Lyophilization: Dissolve the pellet in H_2O/Acetonitrile (1:1) and lyophilize to obtain the crude white powder.[1]

Quality Control & Troubleshooting

Parameter	Specification / Check
Expected Mass	Calculate Monoisotopic Mass: His (137.06) + Ala (71.[1]04) + Glu (129.[1]04) + H_2O (18.[1]01) = 355.15 Da (approx).[1] Check [M+H]+ = 356.[1]15.
HPLC Profile	Look for a single major peak. A "doublet" peak often indicates Histidine racemization (D-His impurity).[1]
Racemization	If D-His is observed (>1%), lower the coupling temperature to 4°C and ensure no DIPEA is used during the His coupling step.
Incomplete Coupling	If Kaiser test is positive after Ala coupling, perform a "double couple" before moving to His.[1]

References

- Subirós-Funosas, R., et al. (2009). "Oxyma: An Efficient Additive for Peptide Synthesis to Replace the Benzotriazole-Based HOBt and HOAt with a Lower Risk of Explosion."[1] Chemistry – A European Journal.[1] [1]
- Sigma-Aldrich. "Protocols for the Fmoc SPPS of Cysteine and Histidine-Containing Peptides."[1] Merck Technical Library.[1]
- Bachem. "Solid Phase Peptide Synthesis (SPPS) Explained." Bachem Knowledge Center.

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Sources

- 1. merckmillipore.com [merckmillipore.com]
- 2. Solid phase peptide synthesis using side-chain unprotected arginine and histidine with Oxyma Pure/TBEC in green solvents - Green Chemistry (RSC Publishing) DOI:10.1039/D4GC03209H [pubs.rsc.org]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. nbinno.com [nbinno.com]
- 5. Fmoc-Glu(OtBu)-Thr[psi(Me,Me)Pro]-OH: Key in Peptide Synthesis | Advent [adventchembio.com]
- 6. chem.uci.edu [chem.uci.edu]
- 7. Improving 2-Chlorotrityl Chloride (2-CTC) Resin Activation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. merckmillipore.com [merckmillipore.com]

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